

# An In-depth Technical Guide to 9-Ethynylphenanthrene: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 9-Ethynylphenanthrene

Cat. No.: B1202259

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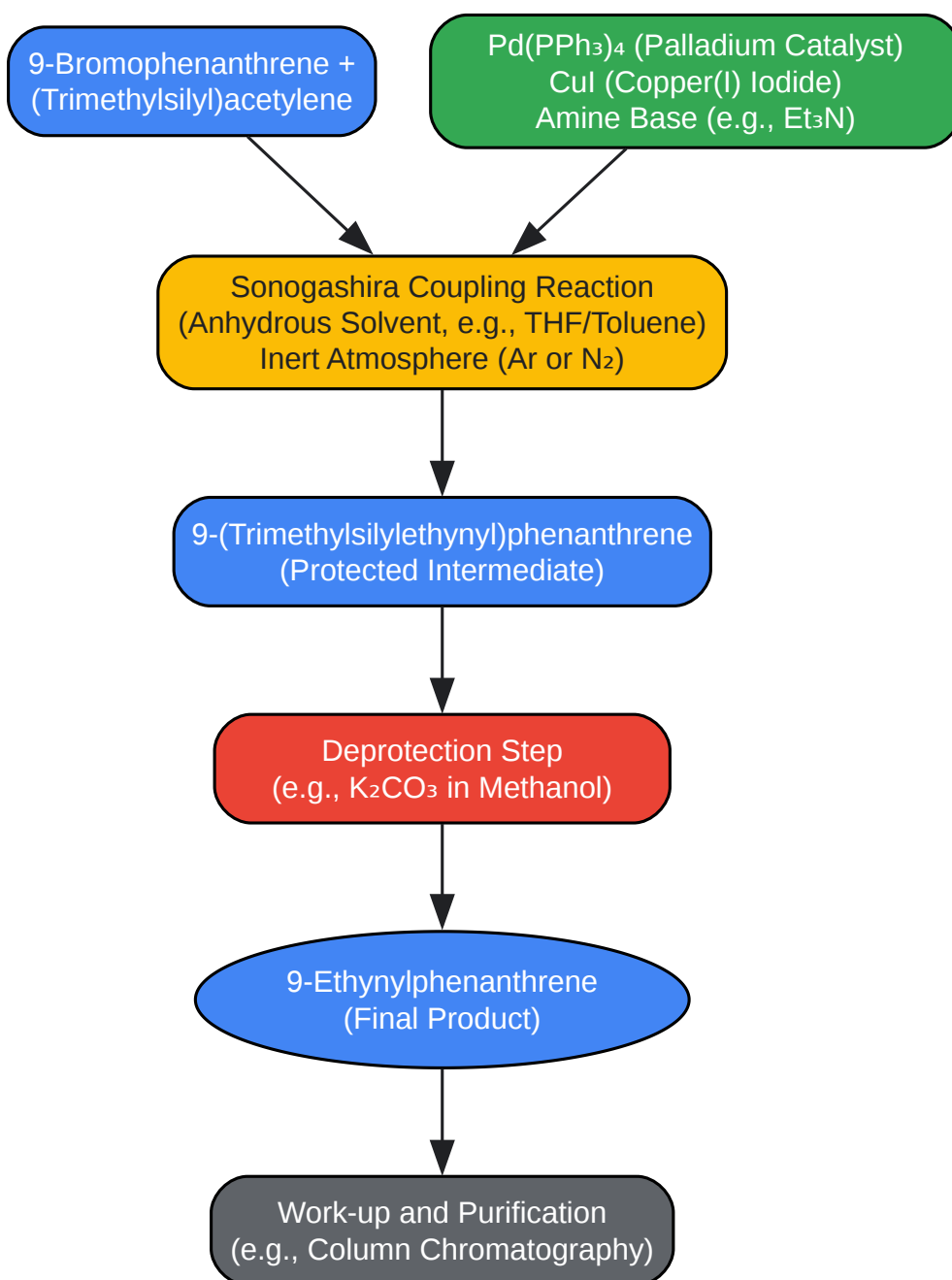
This guide provides a comprehensive overview of **9-Ethynylphenanthrene**, a polycyclic aromatic hydrocarbon derivative of significant interest in organic synthesis, materials science, and medicinal chemistry. Its rigid, planar phenanthrene core combined with the reactive ethynyl group makes it a versatile building block for advanced functional materials and complex organic molecules.

## Chemical Structure and IUPAC Nomenclature

**9-Ethynylphenanthrene** is characterized by a tricyclic aromatic phenanthrene system with an ethynyl ( $-C\equiv CH$ ) substituent at the C9 position. The numbering of the phenanthrene ring system follows established IUPAC rules, giving the ethynyl group its locant.

- IUPAC Name: **9-ethynylphenanthrene**<sup>[1][2]</sup>
- Synonyms: 9-(ethynyl)phenanthrene<sup>[1][3]</sup>
- CAS Number: 32870-98-7<sup>[1][3][4][5]</sup>
- Molecular Formula:  $C_{16}H_{10}$ <sup>[1][3][4]</sup>

The structure is depicted in the diagram below.



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## References

- 1. Near-Enantiopure Trimerization of 9-Ethynylphenanthrene on a Chiral Metal Surface - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 9-Ethynylphenanthrene | C<sub>16</sub>H<sub>10</sub> | CID 182098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]
- 4. ijnc.ir [ijnc.ir]
- 5. Sonogashira Coupling [organic-chemistry.org]
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